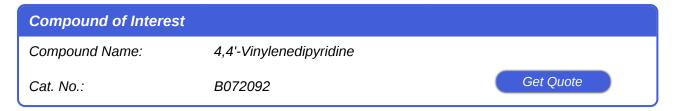


# An In-depth Technical Guide to 4,4'Vinylenedipyridine: Chemical Properties and Structure

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**4,4'-Vinylenedipyridine**, also known as trans-1,2-bis(4-pyridyl)ethylene, is a symmetrical organic compound belonging to the dipyridine derivative family.[1] Its rigid, planar structure and the presence of two nitrogen atoms make it a versatile building block and ligand in various fields of chemical research. This technical guide provides a comprehensive overview of its chemical properties, structure, synthesis, and applications, tailored for professionals in research and development.

# **Chemical Structure and Identification**

**4,4'-Vinylenedipyridine** consists of two pyridine rings linked by a trans-ethene bridge. This conjugation influences its electronic and photophysical properties.

Molecular Identifiers



Identifier	Value	
IUPAC Name	4-[(E)-2-pyridin-4-ylethenyl]pyridine[2][3]	
CAS Number	13362-78-2[1][2][4][5]	
Molecular Formula	C12H10N2[1][5][6]	
Molecular Weight	182.22 g/mol [1][5]	

| Synonyms | trans-1,2-Bis(4-pyridyl)ethylene, 1,2-Di(4-pyridyl)ethylene, (E)-1,2-di(pyridin-4-yl)ethene[1][3][5] |

# **Physicochemical Properties**

The physical and chemical properties of **4,4'-Vinylenedipyridine** are summarized in the table below. These properties are crucial for its handling, storage, and application in various experimental setups.

**Table of Physicochemical Properties** 

Property	Value	Source
Appearance	Light brown to dark brown crystalline powder	[1][4]
Melting Point	148-152 °C	[1][2][4][6]
Boiling Point (Predicted)	334.1 ± 11.0 °C	[1][2][4]
Density (Predicted)	1.145 ± 0.06 g/cm <sup>3</sup>	[1][4][6]
pKa (Predicted)	5.50 ± 0.26	[1][2][4]
Solubility	Slightly soluble in Chloroform and Methanol	[1][4][6]

 $|\ Storage\ Temperature\ |\ Room\ Temperature,\ in\ a\ dark,\ dry,\ and\ sealed\ container\ |[1][4][6]\ |$ 

# **Spectroscopic Data**



Spectroscopic analysis is fundamental for the characterization of **4,4'-Vinylenedipyridine**.

- ¹H NMR (400 MHz, CDCl₃): The proton NMR spectrum is characterized by three main signals: a doublet at approximately δ 8.62 (d, J = 4Hz, 4H) corresponding to the aromatic protons adjacent to the nitrogen atoms, a doublet at δ 7.61 (d, J = 4Hz, 4H) for the other aromatic protons, and a singlet at δ 7.55 (s, 2H) for the vinylic protons.[1]
- <sup>13</sup>C NMR: The carbon NMR spectrum provides information on the carbon framework of the molecule.[7]
- Mass Spectrometry (GC-MS): The mass spectrum shows a prominent molecular ion peak corresponding to its molecular weight.[5]
- Infrared (IR) Spectroscopy: The IR spectrum displays characteristic bands for C=C stretching of the vinyl group and the pyridine rings.[8]

# **Synthesis and Experimental Protocols**

A common method for the synthesis of **4,4'-Vinylenedipyridine** involves the reaction of 4-methylpyridine with 4-pyridinecarboxaldehyde.[1]

# Experimental Protocol: Synthesis from 4-Methylpyridine and 4-Pyridinecarboxaldehyde

Objective: To synthesize trans-1,2-bis(4-pyridyl)ethene.

#### Materials:

- 4-Methylpyridine
- 4-Pyridinecarboxaldehyde
- · Lithium diisopropylamide (LDA) solution in THF
- Acetic acid
- Tetrahydrofuran (THF)

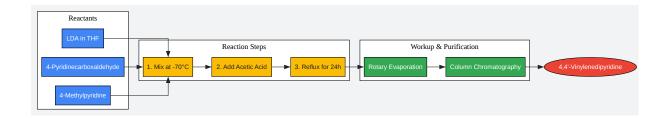


- Standard glassware for organic synthesis (round-bottom flask, condenser, dropping funnel)
- · Magnetic stirrer and heating mantle
- Rotary evaporator
- Column chromatography setup (silica gel)

#### Procedure:

- In a round-bottom flask under an inert atmosphere, a solution of LDA (e.g., 3.0 mL of a 1.5 M solution in THF, 4.32 mmol) is cooled to -70 °C.[1]
- To this cooled solution, 4-methylpyridine (400  $\mu$ L, 4.12 mmol) is added dropwise with stirring. [1]
- Under light-avoiding conditions, 4-pyridinecarboxaldehyde (465 μL, 4.12 mmol) is added slowly to the reaction mixture.[1]
- After the addition is complete, 10 mL of acetic acid is added, and the mixture is refluxed for 24 hours. The solution is expected to turn yellow.[1]
- The solvent is removed under reduced pressure using a rotary evaporator to yield a light yellow solid.[1]
- The crude product is purified by column chromatography on silica gel to afford the pure 4,4'-Vinylenedipyridine.[1]





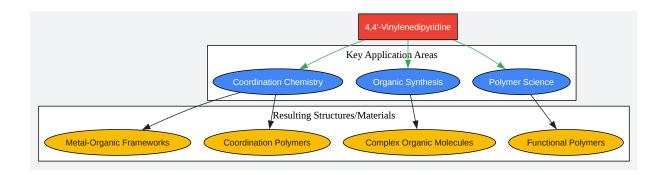
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Caption: Synthetic workflow for **4,4'-Vinylenedipyridine**.

# **Reactivity and Applications**

- **4,4'-Vinylenedipyridine** is a valuable compound in several areas of chemistry due to its structural and electronic properties.
- Coordination Chemistry: The pyridine nitrogen atoms act as excellent ligands for coordinating with metal ions, leading to the formation of a wide variety of metal-organic frameworks (MOFs) and coordination polymers.[1][4] These materials have potential applications in gas storage, catalysis, and sensing.
- Organic Synthesis: It serves as a precursor in the synthesis of more complex organic molecules and is used in reactions such as the Suzuki coupling.[1][4]
- Polymer Science: It can be used as a monomer or a cross-linking agent in the synthesis of polymers.[1][4] The resulting polymers often exhibit interesting electronic or optical properties.
- Peptide Synthesis: It has also been utilized as a reagent in the synthesis of peptides and peptidomimetics.[1][4]





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Caption: Applications of 4,4'-Vinylenedipyridine.

# **Safety Information**

**4,4'-Vinylenedipyridine** is irritating to the eyes, respiratory system, and skin.[2][6] It is recommended to handle this chemical in a well-ventilated area, wearing appropriate personal protective equipment, including gloves, safety glasses, and a lab coat.[2][6] In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[2][6]

## Conclusion

**4,4'-Vinylenedipyridine** is a compound of significant interest due to its unique structural features and versatile reactivity. Its ability to act as a rigid linker and a bidentate ligand makes it a cornerstone in the construction of supramolecular assemblies and functional materials. The information provided in this guide serves as a valuable resource for researchers and professionals engaged in chemical synthesis, materials science, and drug development.

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